

2,6-Dimethylquinoline purification methods

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Compound Focus: 2,6-Dimethylquinoline

CAS No.: 877-43-0

Cat. No.: S578971

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Physical and Chemical Properties

The table below summarizes key properties of **2,6-Dimethylquinoline**, which are critical for selecting and optimizing purification techniques such as recrystallization or distillation.

Property	Value / Description	Relevance to Purification	Source
CAS Number	877-43-0	For unambiguous compound identification.	[1] [2]
Molecular Formula	C ₁₁ H ₁₁ N	For calculating molecular weight and composition.	[2] [3]
Melting Point	57-59 °C (lit.)	A key parameter for purification via recrystallization . The narrow range indicates a pure solid phase.	[2]
Form at Room Temp.	Solid	Confirms recrystallization is a viable purification method.	[2]
Structure	Cc1ccc2nc(C)ccc2c1 (SMILES)	Aids in understanding molecular structure and potential interactions.	[2]
Purity of Sample	Mole fraction impurity: 0.00056 (99.944% pure)	Demonstrates that high-purity samples can be obtained, serving as a benchmark.	[4]

Suggested Purification Strategies

Based on the physical properties above, here are two primary purification methods you can employ.

Recrystallization

Given that **2,6-Dimethylquinoline** is a solid at room temperature with a defined melting point, recrystallization is a highly suitable method.

- **Solvent Selection:** The scientific literature indicates that high-purity samples of **2,6-Dimethylquinoline** have been synthesized and purified, corroborating the effectiveness of recrystallization [4]. You will need to experimentally determine a suitable solvent or solvent system. A common approach is to use a single solvent like methanol or ethanol, or a mixed solvent like methanol-acetone, based on the solubility profile of the compound.
- **Procedure:** Dissolve the crude material in a minimal volume of hot solvent. Slowly cool the solution to induce crystal formation. Collect the crystals via vacuum filtration and wash them with a small amount of cold solvent to remove impurities.

Distillation

For liquid samples or crude reaction mixtures, distillation is a viable option.

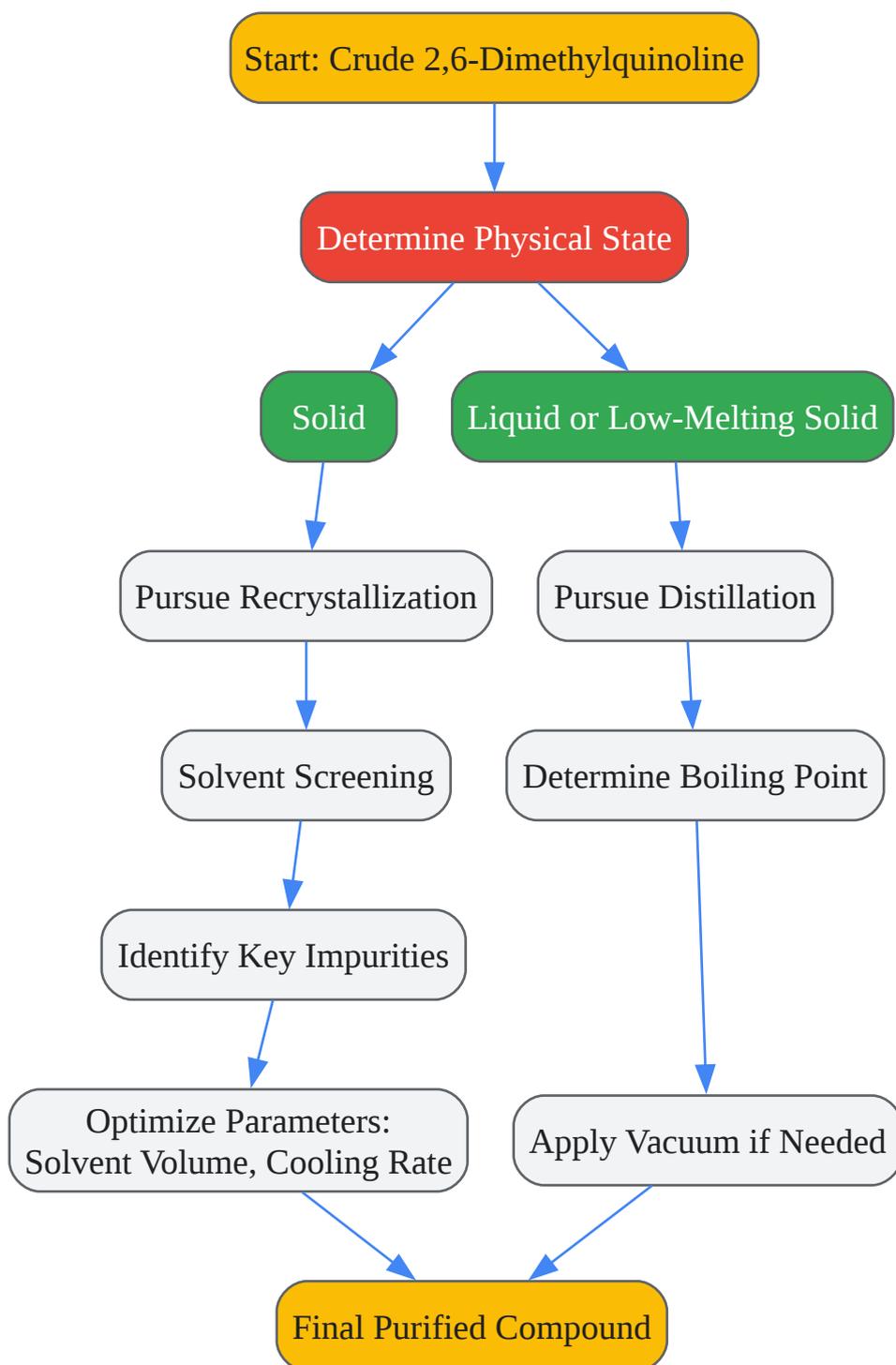
- **Considerations:** The boiling point of **2,6-Dimethylquinoline** is not explicitly provided in the search results. However, its molecular structure suggests a high boiling point. Techniques like **fractional distillation** under reduced pressure (**vacuum distillation**) would be advantageous to prevent thermal decomposition and achieve better separation from close-boiling impurities.

Troubleshooting Common Issues

- **Low Recovery Yield during Recrystallization:** This is often due to an improper solvent choice or overly rapid cooling. To address this, systematically test a range of solvents and employ slow, controlled cooling to grow larger, purer crystals.
- **Poor Purity after Distillation:** This typically occurs due to inefficient separation. Using a vacuum distillation apparatus with a high-quality fractionating column can significantly improve separation efficiency. The purity of your starting material is also critical.

Experimental Design Workflow

The following diagram outlines a logical workflow for selecting and optimizing a purification method for **2,6-Dimethylquinoline**.



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Frequently Asked Questions

- **What is the most effective way to purify 2,6-Dimethylquinoline?** Based on its physical state and melting point, **recrystallization** is likely the most straightforward and effective method to obtain high-purity crystals. Distillation is a strong alternative, especially if the material is an oil or the crude mixture contains volatile components.
- **How was the purity of the research sample confirmed?** The high-purity sample used in thermodynamic studies had a mole fraction impurity of **0.00056**. This was determined using **adiabatic heat-capacity calorimetry** and corroborated by **ebulliometric vapor-pressure studies** [4]. These are highly precise techniques that detect impurities by analyzing changes in the material's thermal behavior.
- **Where can I find analytical data to confirm the identity of my purified product?** The provided **SMILES string** (Cc1ccc2nc(C)ccc2c1) and **InChI Key** (JJPSZKIOGBRMHK-UHFFFAOYSA-N) are standardized representations of the molecular structure that can be used with chemical analysis software [2]. Comparing the measured melting point (**57-59 °C**) to the literature value is a simple and effective first pass for confirming identity and purity [2].

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To cite this document: Smolecule. [2,6-Dimethylquinoline purification methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b578971#2-6-dimethylquinoline-purification-methods>]

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